

Fmoc-Asu(OAll)-OH: A Technical Guide to Safe Handling and Storage

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Compound of Interest

Compound Name: Fmoc-Asu(OAll)-OH

Cat. No.: B15598708

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling guidelines for **Fmoc-Asu(OAll)-OH** (9-fluorenylmethoxycarbonyl-L- α -aminosuberic acid ω -allyl ester), a key reagent in peptide synthesis and pharmaceutical research. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of this valuable compound.

Chemical and Physical Properties

Fmoc-Asu(OAll)-OH is a derivative of aminosuberic acid, featuring an Fmoc protecting group on the alpha-amino group and an allyl ester on the side-chain carboxyl group. While detailed experimental data for this specific compound is not universally published, the following table summarizes its known properties.

Property	Value	Source
CAS Number	167368-90-3	[1]
Molecular Formula	C ₂₆ H ₂₉ NO ₆	Note: Some sources suggest C ₂₆ H ₂₉ NO ₄ , but C ₂₆ H ₂₉ NO ₆ is more consistent with the structure of an amino acid derivative containing two carboxylic acid groups (one as an ester).
Molecular Weight	451.51 g/mol	[2]
Appearance	White to off-white solid	[2][3]
Storage Temperature	4°C, stored under nitrogen	[3]
Solubility	Soluble in organic solvents such as dimethylformamide (DMF).	General knowledge for Fmoc-protected amino acids.

Hazard Identification and Safety Precautions

Fmoc-Asu(OAll)-OH is classified as a hazardous substance. The following GHS hazard and precautionary statements have been identified.

GHS Hazard Statements:

- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]

GHS Precautionary Statements:

- P264: Wash skin thoroughly after handling.[4]
- P270: Do not eat, drink or smoke when using this product.[4]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- P330: Rinse mouth.[4]
- P332+P313: If skin irritation occurs: Get medical advice/attention.[4]
- P337+P313: If eye irritation persists: Get medical advice/attention.[4]
- P362+P364: Take off contaminated clothing and wash it before reuse.[4]
- P501: Dispose of contents/container to an approved waste disposal plant.[4]

Handling and Storage

Proper handling and storage are paramount to ensure the stability of **Fmoc-Asu(OAll)-OH** and the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.
- Use appropriate personal protective equipment (PPE), including safety glasses with side shields or goggles, a lab coat, and chemical-resistant gloves.
- Avoid direct contact with skin and eyes. In case of contact, follow the first-aid measures outlined in Section 5.
- Minimize dust generation during handling.

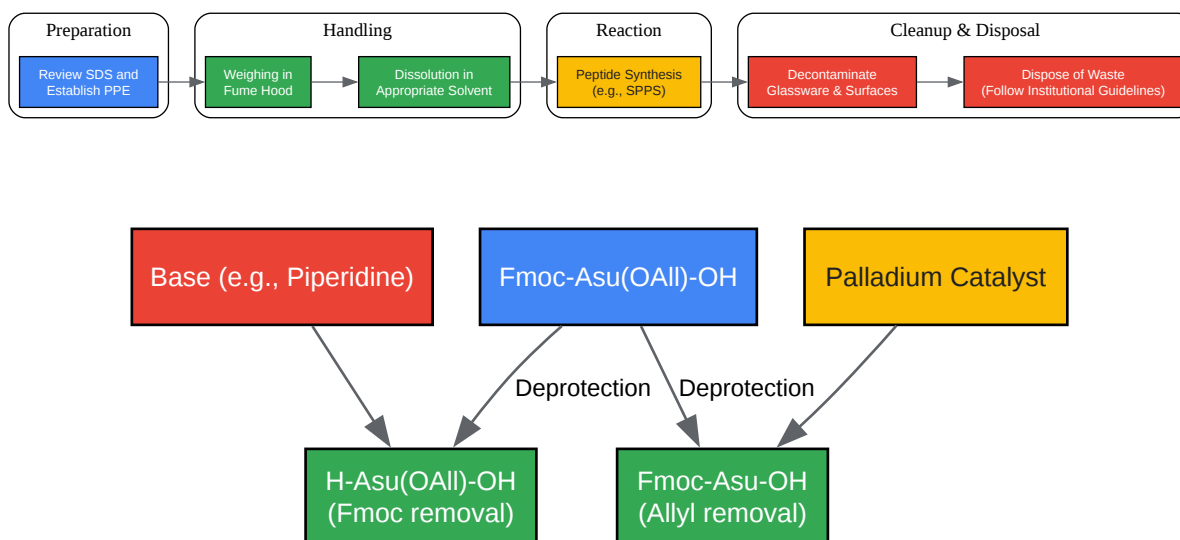
- Wash hands thoroughly after handling the compound.

Storage:

- Store in a tightly sealed container in a cool, dry place.[3]
- The recommended storage temperature is 4°C.[3]
- For optimal stability, store under an inert atmosphere, such as nitrogen.[3]
- Keep away from incompatible materials, such as strong oxidizing agents.

Experimental Protocols: Safe Handling Workflow

The following diagram illustrates a standard workflow for the safe handling of **Fmoc-Asu(OAll)-OH** in a laboratory setting.



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